

(4-Bromonaphthalen-1-yl)methanamine hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: (4-Bromonaphthalen-1-yl)methanamine hydrochloride

Cat. No.: B1341887

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An In-depth Technical Guide on **(4-Bromonaphthalen-1-yl)methanamine hydrochloride**: Molecular Weight and Formula

This technical guide provides a detailed analysis of the molecular formula and molecular weight of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride**, a compound of interest to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Formula

The molecular formula for **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** is determined to be $C_{11}H_{11}BrClN$.

This formula is derived from the structural components of the molecule:

- Naphthalene ($C_{10}H_8$): A bicyclic aromatic hydrocarbon forms the core structure.
- Substitutions: A bromine atom replaces a hydrogen atom at the 4th position, and a methanamine group ($-CH_2NH_2$) replaces a hydrogen atom at the 1st position of the naphthalene ring. This results in the free base, (4-Bromonaphthalen-1-yl)methanamine, with the formula $C_{11}H_{10}BrN$.

- **Hydrochloride Salt:** The compound is a hydrochloride salt, meaning the amine group is protonated and associated with a chloride ion (HCl). This adds one hydrogen and one chlorine atom, leading to the final molecular formula of C₁₁H₁₁BrClN.

Molecular Weight

The molecular weight of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** is calculated to be 272.573 g/mol . This is based on the summation of the atomic weights of its constituent atoms.

Elemental Composition and Atomic Weights

The following table summarizes the elemental composition of the molecule and the standard atomic weights used for the calculation.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	11	12.011	132.121
Hydrogen	H	11	1.008	11.088
Bromine	Br	1	79.904	79.904
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Total				272.573

Detailed Calculation

The molecular weight (MW) is calculated as follows:

$$\begin{aligned} \text{MW} &= (11 \times \text{AC}) + (11 \times \text{AH}) + (1 \times \text{ABr}) + (1 \times \text{ACl}) + (1 \times \text{AN}) \\ \text{MW} &= (11 \times 12.011) + (11 \times 1.008) + (1 \times 79.904) + (1 \times 35.453) + (1 \times 14.007) \\ \text{MW} &= 132.121 + 11.088 + 79.904 + 35.453 + 14.007 \\ \text{MW} &= 272.573 \text{ g/mol} \end{aligned}$$

Visualizations

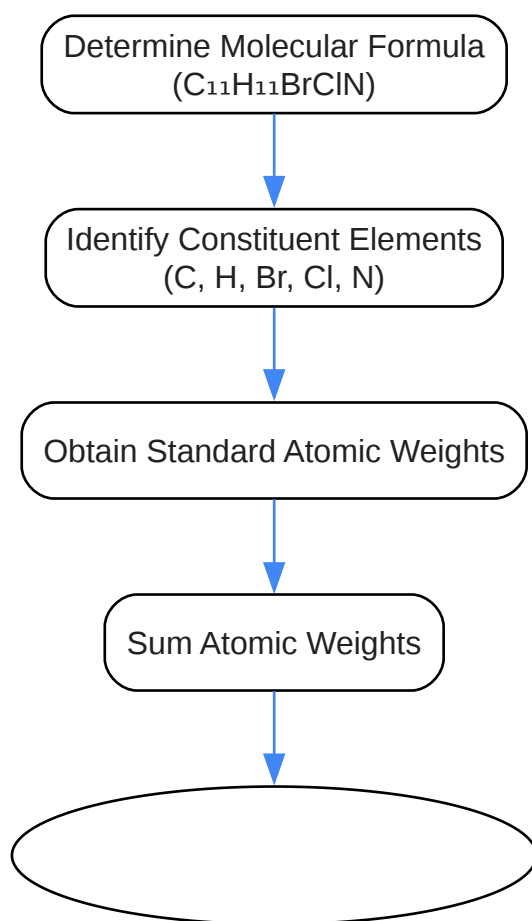
Chemical Structure

The following diagram illustrates the chemical structure of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride**.

Caption: Chemical structure of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride**.

Workflow for Molecular Weight Determination

The logical workflow for determining the molecular weight of the compound is outlined in the diagram below.



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Caption: Workflow for calculating the molecular weight.

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